

# "trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid" molecular weight

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## Compound of Interest

Compound Name: *trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic Acid*

Cat. No.: B132326

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## Technical Guide: trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid**, a key intermediate in the synthesis of liquid crystal materials and bihexyl derivatives.<sup>[1][2]</sup> This document is intended to serve as a foundational resource for professionals engaged in materials science and synthetic chemistry.

## Core Molecular Information

**trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** is an organic compound notable for its bicyclohexyl core structure, which imparts significant rigidity.<sup>[2]</sup> This structural feature is crucial for its application in the development of liquid crystal display materials, where it contributes to thermal stability and optical anisotropy.<sup>[2]</sup>

## Physicochemical Data

The fundamental molecular and physical properties of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>28</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	252.39 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	65355-32-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	4-(4-propylcyclohexyl)cyclohexane-1-carboxylic acid	<a href="#">[5]</a>
Canonical SMILES	<chem>CCCC1CCC(CC1)C2CCC(CC2)C(=O)O</chem>	<a href="#">[5]</a>
Melting Point	200 °C	<a href="#">[3]</a>
Boiling Point (Predicted)	370.9 ± 10.0 °C	<a href="#">[3]</a>
Density (Predicted)	0.998 ± 0.06 g/cm <sup>3</sup>	<a href="#">[3]</a>
pKa (Predicted)	4.90 ± 0.10	<a href="#">[3]</a>

## Experimental Characterization Workflow

While specific experimental protocols for this compound are not extensively detailed in publicly accessible literature, a standard workflow for the characterization of a novel or synthesized batch of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** would typically involve a series of analytical techniques to confirm its identity, purity, and structural integrity. Spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry are available through specialized chemical data providers.[\[7\]](#)

The following diagram illustrates a generalized workflow for the chemical characterization of this compound.

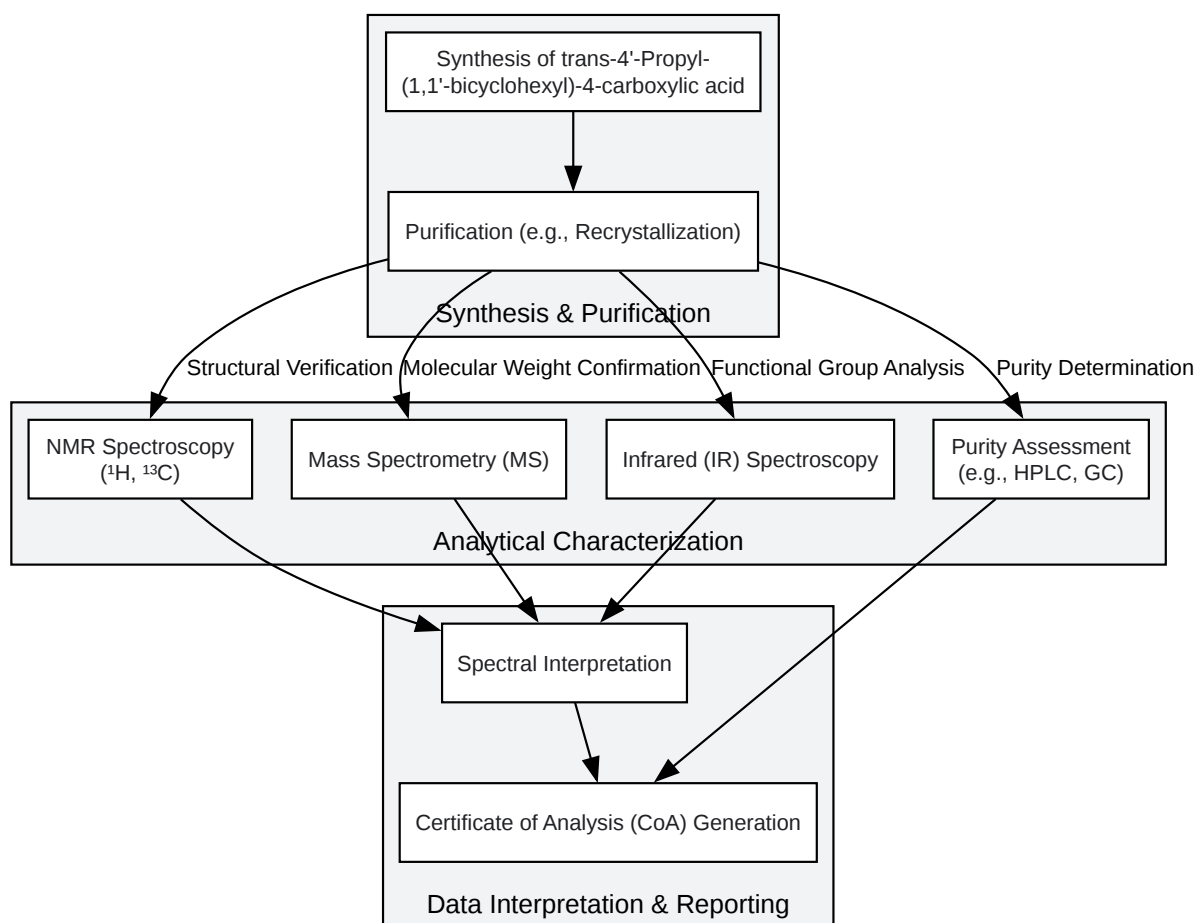


Figure 1: Generalized Workflow for Chemical Characterization

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Figure 1: Generalized Workflow for Chemical Characterization

## Applications and Further Research

The primary application of **trans-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic acid** is as an intermediate in the synthesis of liquid crystal materials.[2][6] Its rigid bicyclohexyl structure is a desirable characteristic for creating liquid crystals with high thermal stability and specific optical properties, which are essential for advanced display technologies.[2] It is also used in the preparation of other bihexyl derivatives.[1]

Further research into this compound could explore its potential in other areas of materials science or investigate its biological properties, of which little is currently known. Professionals in drug development may find its rigid, non-aromatic scaffold an interesting starting point for the design of novel therapeutic agents.

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